

SRPIN803: A Dual Inhibitor of SRPK1 and CK2 with Anti-Angiogenic Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SRPIN803

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Abstract

SRPIN803 is a potent small molecule that functions as a dual inhibitor of Serine/Arginine Protein Kinase 1 (SRPK1) and Casein Kinase 2 (CK2).[1][2][3] This dual inhibitory action underlies its significant anti-angiogenic properties, making it a molecule of interest for research in oncology and ophthalmology, particularly in the context of age-related macular degeneration. [1][2] **SRPIN803** exerts its biological effects by modulating the phosphorylation of key proteins involved in cellular processes such as mRNA splicing and signal transduction, ultimately leading to a reduction in the production of Vascular Endothelial Growth Factor (VEGF), a critical promoter of angiogenesis.[4] This technical guide provides a comprehensive overview of the function, mechanism of action, and experimental data related to **SRPIN803**.

Core Mechanism of Action: Dual Inhibition of SRPK1 and CK2

SRPIN803's primary mechanism of action is the simultaneous inhibition of two crucial protein kinases: SRPK1 and CK2.[1][3]

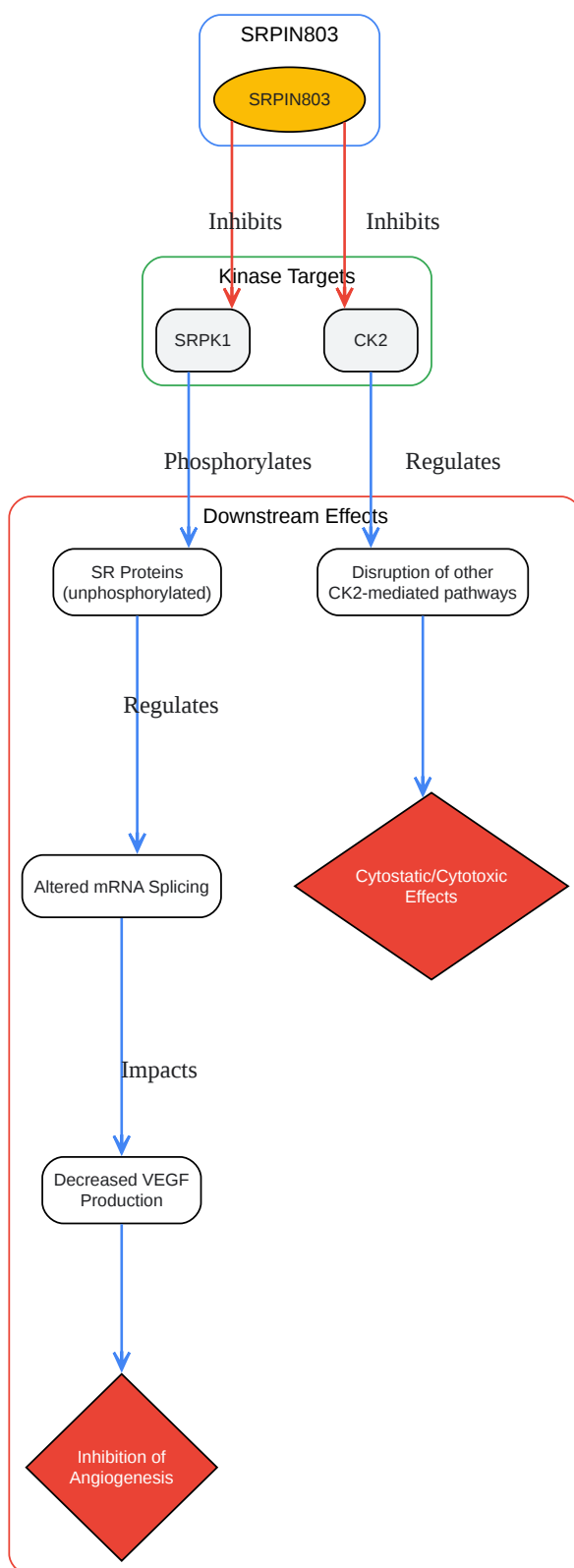
- **Serine/Arginine Protein Kinase 1 (SRPK1):** SRPK1 is a key regulator of mRNA splicing through the phosphorylation of SR (serine/arginine-rich) proteins. These phosphorylated SR proteins are essential for the assembly of the spliceosome and the subsequent processing of

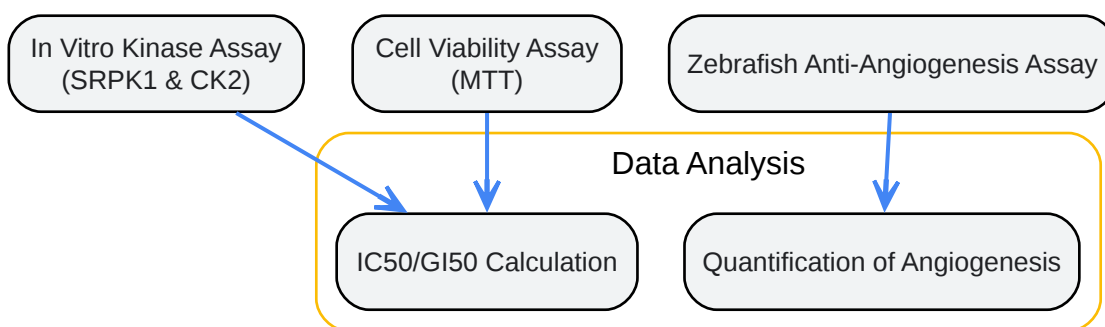
pre-mRNA. By inhibiting SRPK1, **SRPIN803** disrupts the normal splicing of various transcripts, including those encoding for pro-angiogenic factors.[4]

- Casein Kinase 2 (CK2): CK2 is a highly pleiotropic serine/threonine kinase involved in a myriad of cellular processes, including signal transduction, transcriptional control, and apoptosis.[4] Its dysregulation has been implicated in numerous diseases, including cancer. Inhibition of CK2 by **SRPIN803** can interfere with multiple signaling pathways that support cell survival and proliferation.

The dual inhibition of both SRPK1 and CK2 by **SRPIN803** leads to a synergistic effect, culminating in the potent suppression of angiogenesis. A key downstream consequence of this dual inhibition is the reduction of VEGF production.[4]

Signaling Pathway





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- To cite this document: BenchChem. [SRPIN803: A Dual Inhibitor of SRPK1 and CK2 with Anti-Angiogenic Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610994#what-is-the-function-of-srpin803]

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